

A Technical Guide to Metaxalone-d3: Properties and Analytical Applications

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Compound of Interest

Compound Name: Metaxalone-d3

Cat. No.: B15615813

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the deuterated form of the muscle relaxant Metaxalone, **Metaxalone-d3**. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed information on its fundamental properties, analytical methodologies, and conceptual mechanism of action. This document adheres to stringent data presentation and visualization standards to ensure clarity and utility in a research and development setting.

Core Compound Properties

Metaxalone-d3 is the deuterated analog of Metaxalone, a centrally acting skeletal muscle relaxant. The inclusion of deuterium isotopes provides a distinct mass signature, making it an ideal internal standard for quantitative bioanalytical assays. A summary of its key molecular and physical properties is presented below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ D ₃ NO ₃	SynZeal[1]
Molecular Weight	224.27 g/mol	PubChem[2]
IUPAC Name	5-[(2,4,6-trideuterio-3,5-dimethylphenoxy)methyl]-1,3-oxazolidin-2-one	PubChem[2]
CAS Number	1192812-66-0	SynZeal[1]
Chemical Name	5-((3,5-dimethylphenoxy-2,4,6-d3)methyl)oxazolidin-2-one	SynZeal[1]

Metaxalone, the non-deuterated parent compound, has a molecular formula of C₁₂H₁₅NO₃ and a molecular weight of approximately 221.25 g/mol .[3][4][5]

Experimental Protocols

The primary application of **Metaxalone-d3** is as an internal standard in the quantitative analysis of Metaxalone in biological matrices, typically using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The following is a representative protocol synthesized from established bioanalytical methods.

Bioanalytical Method for Quantification of Metaxalone in Human Plasma

This method outlines the procedure for the sensitive and selective quantification of Metaxalone in human plasma utilizing **Metaxalone-d3** as an internal standard (IS).

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

- To a 1.5 mL centrifuge tube, add 100 µL of human plasma.
- Add 25 µL of the internal standard working solution (**Metaxalone-d3** in methanol).
- Add 25 µL of 0.1 M NaOH.

- Vortex for 30 seconds.
- Add 1 mL of ethyl acetate and vortex for 5 minutes.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the supernatant (organic layer) to a clean tube.
- Evaporate the organic layer to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue with 200 µL of the mobile phase and vortex for 30 seconds.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- Chromatographic System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reverse-phase C18 column (e.g., 50 x 4.6 mm, 3.0 µm).
- Mobile Phase: An isocratic mobile phase consisting of a mixture of methanol, acetonitrile, and 10 mM ammonium acetate buffer.
- Flow Rate: 0.700 mL/minute.
- Injection Volume: 5 µL.
- Column Temperature: 45°C.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM).

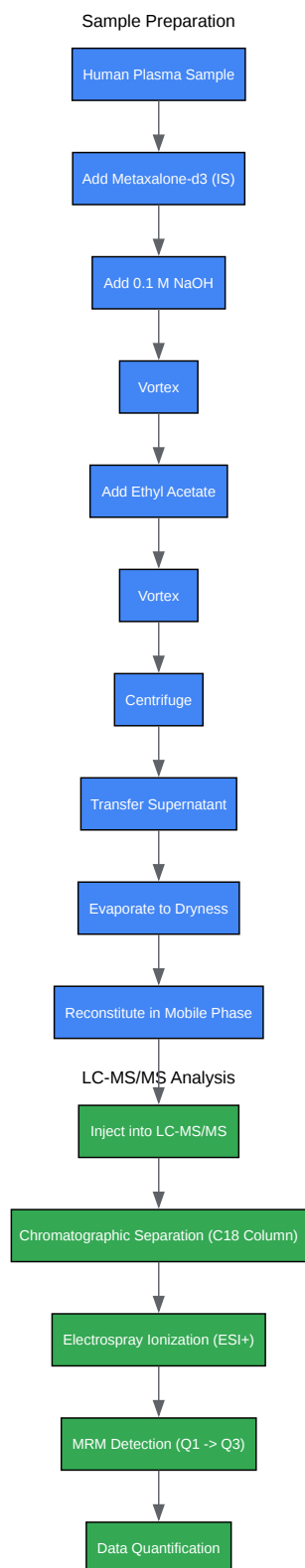
3. Mass Spectrometry Parameters

The following table summarizes the key mass spectrometry parameters for the detection of Metaxalone and Metaxalone-d6 (a commonly used deuterated internal standard, with similar principles applying to **Metaxalone-d3**).

Parameter	Metaxalone	Metaxalone-d6 (IS)	Source
Precursor Ion (Q1) [M+H] ⁺ (m/z)	222.14	228.25	International Journal of Pharmaceutical Research and Allied Sciences[2]
Product Ion (Q3) (m/z)	160.98	167.02	International Journal of Pharmaceutical Research and Allied Sciences[2]
Dwell Time (sec)	0.200	0.200	International Journal of Pharmaceutical Research and Allied Sciences[2]
Cone Voltage (V)	25	25	International Journal of Pharmaceutical Research and Allied Sciences[2]

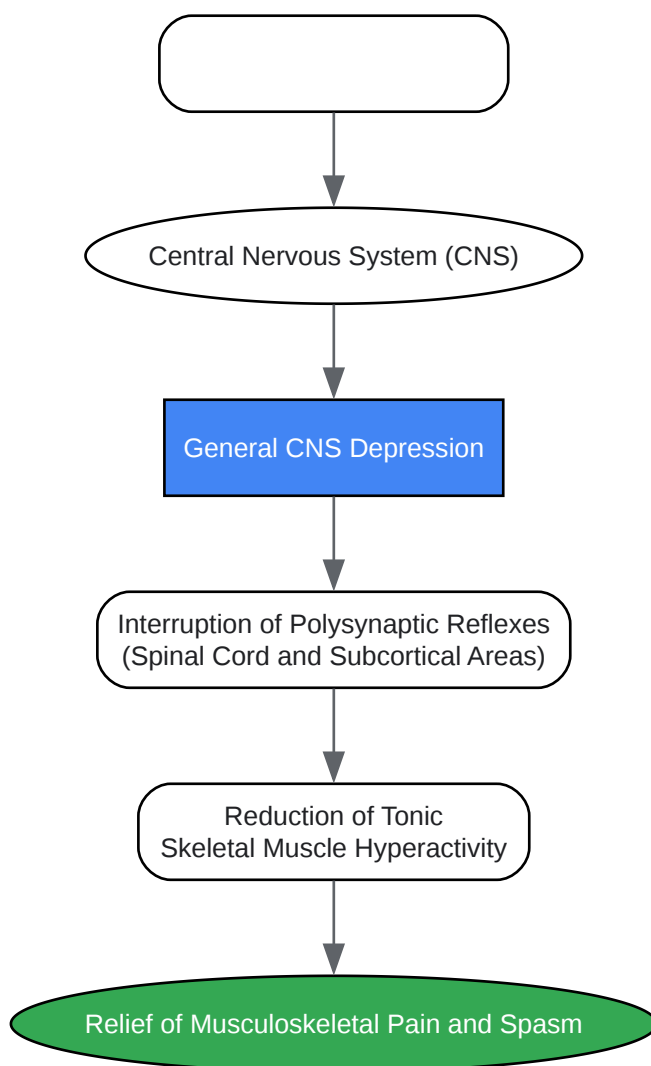
Visualized Workflows and Pathways

To further elucidate the experimental and conceptual frameworks surrounding Metaxalone and its deuterated analog, the following diagrams are provided in the DOT language.



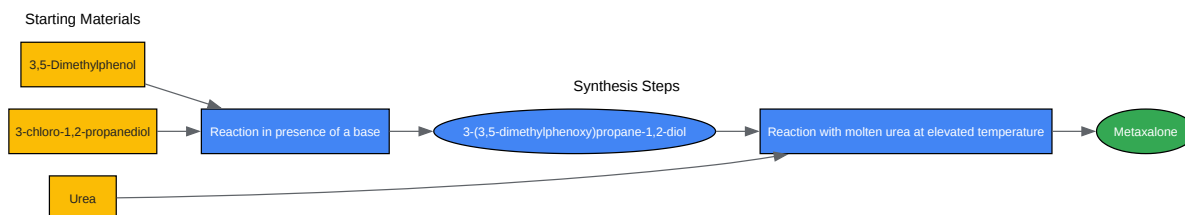
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Caption: Bioanalytical workflow for Metaxalone quantification.



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Caption: Conceptual mechanism of action for Metaxalone.



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